

Safe Disposal of Methyl 5-bromo-3-chloropicolinate: A Procedural Guide

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Compound of Interest

Compound Name: *Methyl 5-bromo-3-chloropicolinate*

Cat. No.: *B592614*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed, step-by-step procedures for the safe disposal of **Methyl 5-bromo-3-chloropicolinate**, a halogenated organic compound. Adherence to these protocols is essential to minimize risks and manage chemical waste responsibly.

Chemical Safety and Hazard Information

Methyl 5-bromo-3-chloropicolinate is classified as a hazardous substance. According to its Safety Data Sheet (SDS), it presents the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary statements advise to avoid breathing dust/fume/gas/mist/vapors/spray (P261) and to rinse cautiously with water for several minutes in case of eye contact (P305+P351+P338).[\[1\]](#)[\[2\]](#)

Quantitative Data

A summary of the key quantitative data for **Methyl 5-bromo-3-chloropicolinate** is provided in the table below.

Property	Value	Source
Molecular Formula	C ₇ H ₅ BrClNO ₂	[3]
Molecular Weight	250.48 g/mol	[1][3]
Purity	≥97% or ≥98%	[2][3][4]
Appearance	White to Pale-yellow to Yellow-brown Solid	[2]
Storage	Room temperature, under an inert atmosphere	[1][3]

Experimental Protocol for Disposal

The following protocol outlines the mandatory steps for the safe disposal of **Methyl 5-bromo-3-chloropicolinate**. This procedure is based on established guidelines for the management of halogenated organic waste.[5][6][7][8][9]

Materials Required:

- Personal Protective Equipment (PPE): Safety goggles, chemical-resistant gloves, lab coat.
- Designated, labeled, and leak-proof waste container for "Halogenated Organic Waste."
- Chemical fume hood.
- Spill containment kit for organic solvents.

Procedure:

- Segregation: It is critical to segregate halogenated organic waste from all other waste streams, particularly non-halogenated organic solvents.[5][6][8][9] Do not mix **Methyl 5-bromo-3-chloropicolinate** waste with acids, bases, or heavy metals.[5][8]

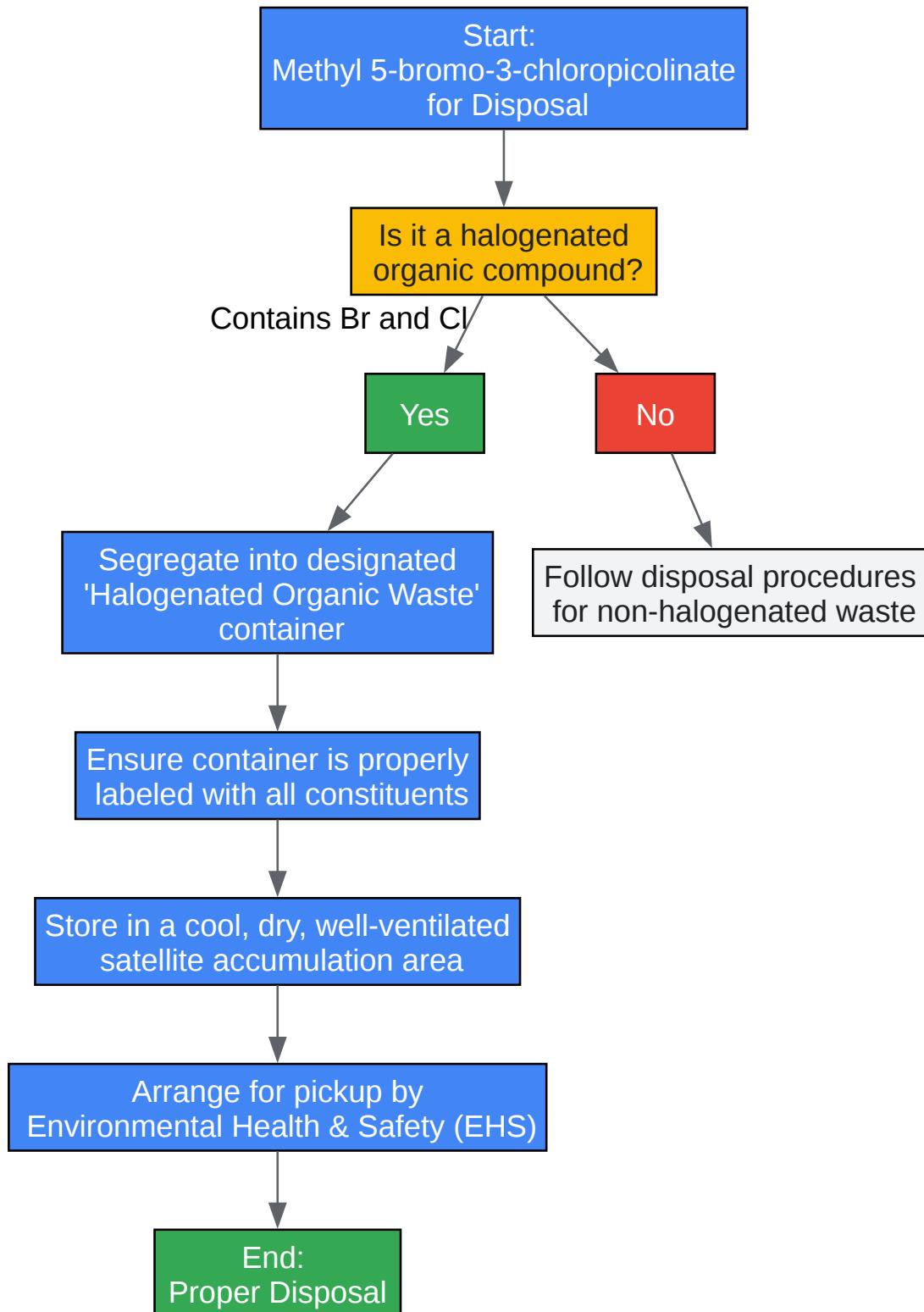
- Container Labeling: Before adding any waste, ensure the designated "Halogenated Organic Waste" container is clearly and accurately labeled. The label should include the words "Hazardous Waste" and a list of all chemical constituents and their approximate percentages.[5][7]
- Waste Collection:
 - All handling and transfer of **Methyl 5-bromo-3-chloropicolinate** waste must be conducted within a certified chemical fume hood to minimize inhalation exposure.[8]
 - Carefully transfer the waste into the designated halogenated waste container.
 - Ensure the container is kept securely closed at all times, except when actively adding waste.[5][7][8]
- Storage:
 - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[7][8]
 - The storage location should be a designated satellite accumulation area.
- Disposal Request:
 - Once the waste container is full, or if waste is no longer being generated, arrange for its disposal through your institution's Environmental Health and Safety (EHS) office.
 - Follow all institutional guidelines for waste pickup and documentation.
- Spill Management:
 - In the event of a spill, immediately alert others in the vicinity.
 - If the spill is small, contain it using an appropriate absorbent material from a chemical spill kit. Place the contaminated absorbent material in a sealed bag, label it as hazardous waste, and dispose of it in the halogenated waste container.

- For large spills, evacuate the area and contact your institution's emergency response team.[7][8]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Methyl 5-bromo-3-chloropicolinate**.

Disposal Workflow for Methyl 5-bromo-3-chloropicolinate

[Click to download full resolution via product page](#)Caption: Disposal workflow for **Methyl 5-bromo-3-chloropicolinate**.

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